

# Application Notes and Protocols for Perfluorinated Fluids in the Electronics Industry

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## Compound of Interest

Compound Name: Perfluamine

Cat. No.: B110025

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A Note on Terminology: The term "**Perfluamine**" is not a standard chemical classification. This document focuses on per- and polyfluoroalkyl substances (PFAS), specifically perfluorinated compounds (PFCs) and fluoropolymers, which are widely used in the electronics industry for their unique properties. These materials, including brands like Galden® PFPE and Fluorinert®, are critical in various high-tech applications.

## Application Note 1: Electronic Reliability Testing

Perfluorinated fluids are extensively used for electronic reliability testing due to their excellent dielectric properties, high thermal and chemical stability, and wide range of operating temperatures.[1][2] These fluids are ideal for thermal shock testing, hermetic seal verification, and environmental stress testing.[2]

### Key Applications:

- **Thermal Shock Testing:** Components are subjected to extreme temperature changes to assess their durability.[2]
- **Hermetic Sealing Verification:** Ensures the airtight sealing of electronic parts to prevent contamination.[2]
- **Gross and Fine Leak Testing:** Used as detector and indicator fluids to identify leaks in electronic components.[3]

- Liquid Burn-In/Stress Screening: Components are tested under electrical load at elevated temperatures to identify early failures.[3]

Quantitative Data for Electronic Testing Fluids:

Property	FL-50	FL-98	FL-125	FL-165
Boiling Point (°C)	50	98	125	165
Freezing Point (°C)	< -80	< -60	-55	-57
Liquid Density (g/cm <sup>3</sup> )	1.61	1.78	1.8	1.86
Kinematic Viscosity (cSt)	0.5	0.8	0.68	2.2
Dielectric Strength	High	High	High	High

Source: Fluorez Technology Ltd.[3]

## Experimental Protocol 1: Thermal Shock Testing of a Surface Mount Device (SMD)

Objective: To evaluate the resistance of an SMD to rapid and extreme temperature changes using a perfluorinated fluid.

Materials:

- Perfluorinated fluids with low and high boiling points (e.g., FL-50 for cold bath, FL-165 for hot bath).[3]
- Two temperature-controlled baths.
- Test SMDs.
- Component carrier/basket.

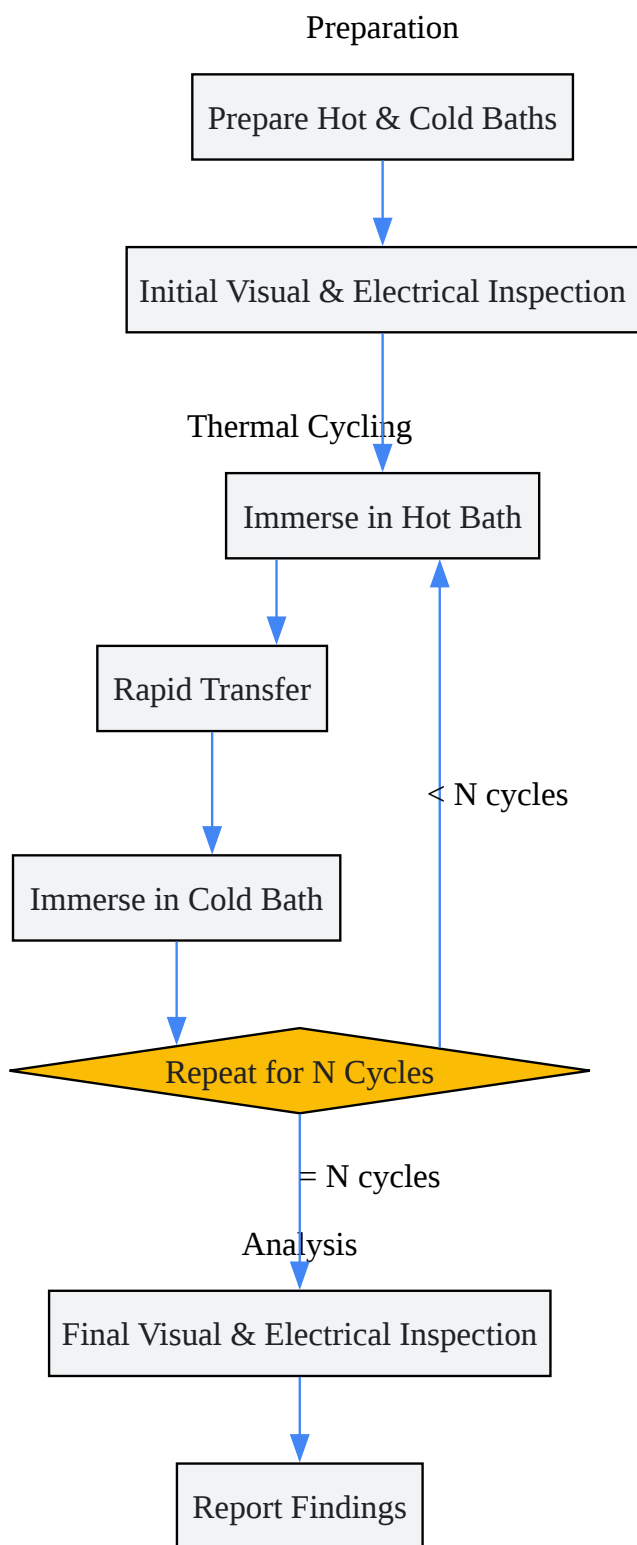
- Visual inspection microscope.
- Electrical testing equipment.

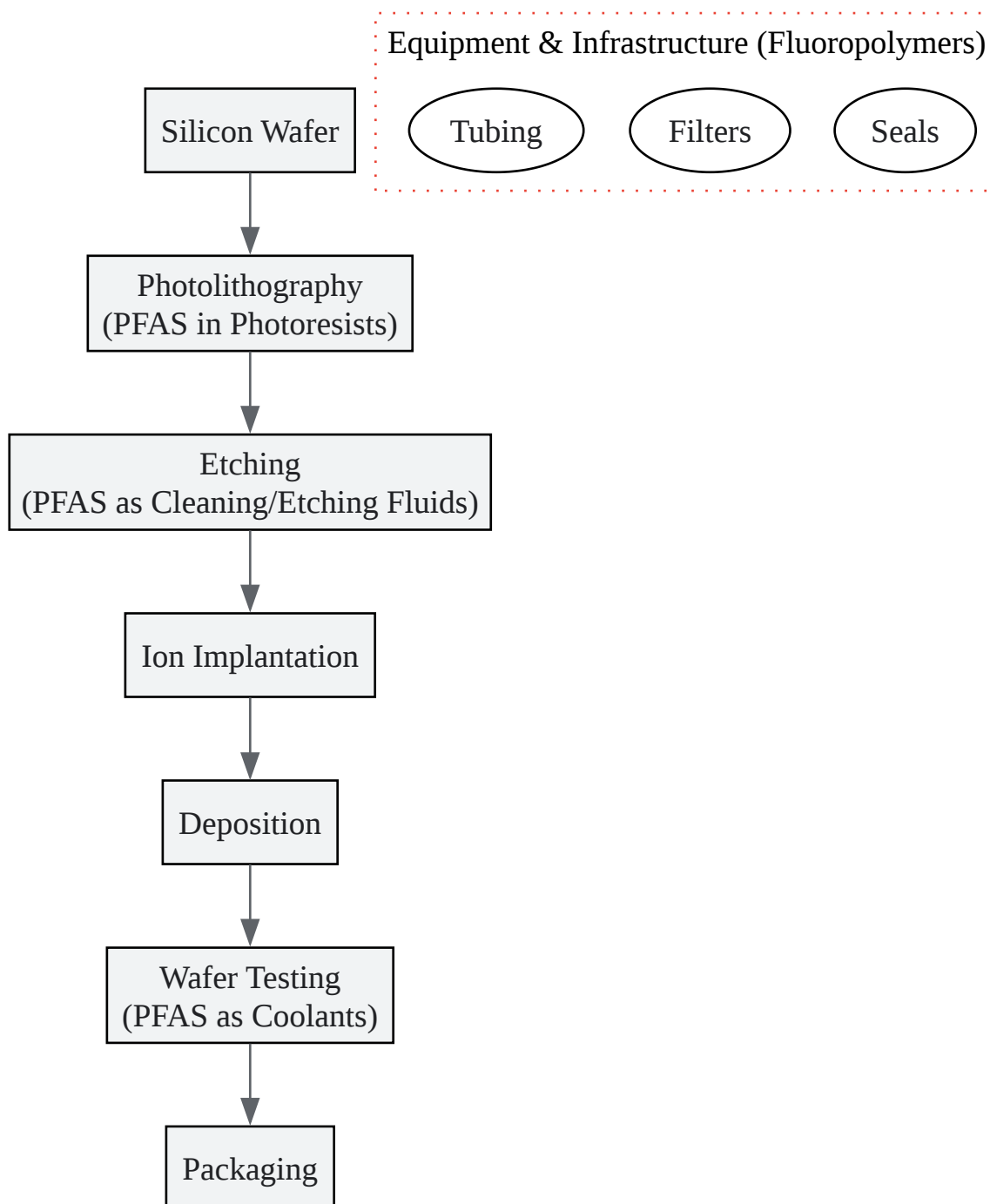
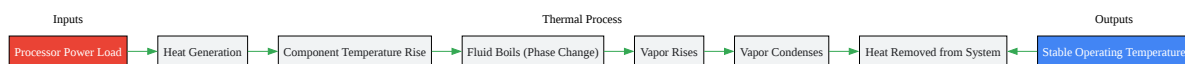
#### Methodology:

- Bath Preparation:
  - Fill the "cold bath" with the low boiling point fluid and stabilize it at the desired low temperature (e.g., -65°C).
  - Fill the "hot bath" with the high boiling point fluid and stabilize it at the desired high temperature (e.g., +150°C).
- Initial Inspection:
  - Visually inspect the SMDs under a microscope for any pre-existing physical defects.
  - Perform an initial electrical test to confirm functionality.
- Thermal Shock Cycling:
  - Place the SMDs in the carrier basket.
  - Immerse the basket in the hot bath for a specified dwell time (e.g., 15 minutes).
  - Rapidly transfer the basket (e.g., within 10 seconds) to the cold bath for the same dwell time.
  - This completes one cycle. Repeat for the required number of cycles (e.g., 100, 500, or 1000 cycles).
- Post-Test Analysis:
  - After the final cycle, allow the SMDs to return to ambient temperature.
  - Perform a thorough visual inspection for any signs of cracking, delamination, or other physical damage.

- Conduct a final electrical test to check for any degradation in performance.

Workflow Diagram:





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## References

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- To cite this document: BenchChem. [Application Notes and Protocols for Perfluorinated Fluids in the Electronics Industry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110025#perfluamine-applications-in-the-electronics-industry]

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